

An In-depth Technical Guide to the Physical Properties of Ethyltrimethylsilane

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Compound of Interest

Compound Name: Ethyltrimethylsilane

CAS No.: 3439-38-1

Cat. No.: B1207187

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Introduction

Ethyltrimethylsilane (CAS No. 3439-38-1), an organosilicon compound, is a cornerstone in a multitude of applications, from its role as a derivatizing agent in gas chromatography to its utility as a precursor in the synthesis of advanced materials.^[1] Its unique combination of a silicon backbone with both methyl and ethyl substituents imparts a distinct set of physical and chemical characteristics that are critical for its effective application in research and development. This guide provides a comprehensive exploration of the core physical properties of **Ethyltrimethylsilane**, offering both established data and the experimental context necessary for its practical application by researchers, scientists, and professionals in drug development and materials science.

Molecular Structure and Core Identifiers

The foundational step in understanding the physical behavior of **Ethyltrimethylsilane** is to appreciate its molecular architecture. Comprising a central silicon atom bonded to three methyl groups and one ethyl group, its structure dictates its volatility, polarity, and reactivity.

Caption: Ball-and-stick model of the **Ethyltrimethylsilane** molecule.

Identifier	Value	Source
CAS Number	3439-38-1	[1][2]
Molecular Formula	C ₅ H ₁₄ Si	[1][2]
IUPAC Name	ethyl(trimethyl)silane	[1]
Synonyms	Trimethylethylsilane, Silane, ethyltrimethyl-	[1][2]
Molecular Weight	102.25 g/mol	[1][2]

Key Physical Properties

The physical properties of **Ethyltrimethylsilane** are summarized below. It is important to note that minor discrepancies exist in the literature for values such as boiling point and density, which can be attributed to variations in experimental conditions and measurement techniques.

Physical Property	Value	Source(s)
Appearance	Transparent, colorless liquid	[2]
Boiling Point	58.7 - 64 °C at 760 mmHg	[2][3]
Melting Point	< 0 °C	[3]
Density	0.684 - 0.696 g/cm ³ at 20-25 °C	[2][3]
Refractive Index (n _{20/D})	1.382	[3]
Vapor Pressure	Data not consistently available	
Flash Point	< 20 °C	[3]

Solubility Profile

Ethyltrimethylsilane, being a nonpolar organosilicon compound, exhibits solubility characteristics typical of alkylsilanes.

- **Aprotic Organic Solvents:** It is expected to be highly soluble in nonpolar and weakly polar aprotic solvents such as hexane, toluene, and diethyl ether. This is due to the favorable van der Waals interactions between the alkyl groups of the silane and the solvent molecules.
- **Protic Solvents:** **Ethyltrimethylsilane** is generally considered insoluble in water.^[3] Furthermore, it can react with protic solvents like alcohols, especially in the presence of acid or base catalysts, leading to the cleavage of the Si-C bond. Therefore, when using protic solvents, the potential for chemical reaction should be considered.

Spectroscopic Data

Spectroscopic analysis is indispensable for the structural confirmation and purity assessment of **Ethyltrimethylsilane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While publicly accessible, high-resolution ^1H and ^{13}C NMR spectra for **Ethyltrimethylsilane** are limited, its structure allows for predictable spectral features.

- ^1H NMR: The proton NMR spectrum is expected to show a triplet for the methyl protons of the ethyl group, a quartet for the methylene protons of the ethyl group, and a singlet for the nine equivalent protons of the three methyl groups attached to the silicon atom. The integration of these signals should correspond to a 3:2:9 ratio.
- ^{13}C NMR: The carbon-13 NMR spectrum would display distinct signals for the methyl carbons of the ethyl group, the methylene carbon of the ethyl group, and the methyl carbons directly bonded to the silicon atom.
- ^{29}Si NMR: The silicon-29 NMR spectrum provides direct information about the silicon environment and would show a single resonance for the silicon atom in **Ethyltrimethylsilane**.^[1]

Infrared (IR) Spectroscopy

The IR spectrum of **Ethyltrimethylsilane** is characterized by absorptions corresponding to the vibrations of its constituent bonds. Key expected vibrational bands include:

- C-H stretching: Strong absorptions in the $2850\text{--}2960\text{ cm}^{-1}$ region.

- Si-C stretching: Characteristic bands in the 1250 cm^{-1} and 840 cm^{-1} regions.
- CH_2 and CH_3 bending: Absorptions in the 1460 cm^{-1} and 1375 cm^{-1} regions.

Mass Spectrometry (MS)

Mass spectrometry of **Ethyltrimethylsilane** provides valuable information about its molecular weight and fragmentation pattern. The electron ionization (EI) mass spectrum typically shows the molecular ion peak (M^+) at m/z 102. The spectrum is also characterized by fragment ions resulting from the loss of methyl and ethyl groups.

Experimental Protocols

The following section details standardized methodologies for the determination of the key physical properties of **Ethyltrimethylsilane**.

Determination of Boiling Point (Micro-reflux Method)

This method is suitable for small sample volumes and provides an accurate determination of the boiling point.

Caption: Workflow for boiling point determination using the micro-reflux method.

Causality: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. By observing the temperature of the vapor in equilibrium with the boiling liquid (the reflux ring), an accurate boiling point can be determined.

Spectroscopic Analysis

- Sample Preparation: Prepare a solution of **Ethyltrimethylsilane** (typically 5-10 mg) in a suitable deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: Acquire ^1H , ^{13}C , and, if available, ^{29}Si NMR spectra using standard pulse sequences.

- **Data Processing:** Process the acquired free induction decay (FID) signals by applying Fourier transformation, phase correction, and baseline correction.
- **Analysis:** Integrate the signals in the ^1H NMR spectrum and assign the chemical shifts in all spectra to the corresponding nuclei in the **Ethyltrimethylsilane** molecule.
- **Sample Preparation:** As **Ethyltrimethylsilane** is a liquid, a neat spectrum can be obtained by placing a drop of the liquid between two KBr or NaCl plates.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum over the mid-IR range (typically $4000\text{--}400\text{ cm}^{-1}$).
- **Analysis:** Identify the characteristic absorption bands and assign them to the corresponding molecular vibrations.
- **Sample Introduction:** Introduce a small amount of **Ethyltrimethylsilane** into the mass spectrometer, typically via a gas chromatography (GC-MS) system for volatile compounds.
- **Ionization:** Utilize electron ionization (EI) at a standard energy of 70 eV.
- **Mass Analysis:** Scan a suitable mass-to-charge (m/z) range to detect the molecular ion and fragment ions.
- **Data Analysis:** Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure of the compound.

Trustworthiness of Protocols: These protocols are based on standard laboratory practices for the characterization of volatile organic compounds. Adherence to these procedures, along with proper calibration and maintenance of instrumentation, will ensure the generation of reliable and reproducible data.

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